

In-Depth Technical Guide: Molecular Weight and Characterization of Formaldehyde-d2

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Compound of Interest

Compound Name: Dideuteriomethanone

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This technical guide provides a comprehensive overview of the molecular weight and key physicochemical properties of formaldehyde-d2 (CD_2O). It includes a summary of its quantitative data, a description of the experimental protocol for its molecular weight determination via mass spectrometry, and a visualization of its molecular structure. Formaldehyde-d2 is a deuterated analog of formaldehyde, widely utilized in proteomics research, synthetic chemistry, and metabolic studies.^{[1][2][3]}

Quantitative Data Summary

The key quantitative properties of formaldehyde-d2 are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	32.04 g/mol	[1][2][4][5]
Molecular Formula	CD ₂ O	[1][2][3][5]
CAS Number	1664-98-8	[1][2][3][5]
Isotopic Purity (Typical)	≥98 atom % D	[2][5][6]
Synonyms	Dideuteriomethanone, Paraformaldehyde-d ₂ , Deuterated formaldehyde, Formalin-d ₂	[1][2][4][5]
Common Form	~20 wt. % solution in D ₂ O	[5][7]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The molecular weight of formaldehyde-d₂ is experimentally determined using mass spectrometry. This technique separates ions based on their mass-to-charge ratio, providing a precise measurement of the molecular weight.

Objective: To determine the molecular weight of formaldehyde-d₂ and confirm its isotopic enrichment.

Methodology:

- Sample Preparation:** A dilute solution of formaldehyde-d₂ is prepared, typically from a stock solution (e.g., ~20 wt. % in D₂O).[5][7] The sample is introduced into the mass spectrometer.
- Ionization:** An appropriate ionization technique is employed to generate molecular ions. For a small, volatile molecule like formaldehyde, techniques such as Electron Ionization (EI) or Chemical Ionization (CI) are suitable.
- Mass Analysis:** The generated ions are accelerated into a mass analyzer, which separates them based on their mass-to-charge ratio (m/z).

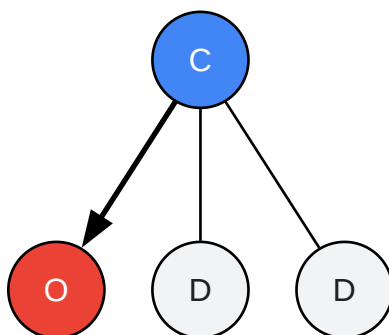
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- **Data Interpretation:** The peak in the mass spectrum corresponding to the molecular ion (M^+) is identified. For formaldehyde-d₂ (CD_2O), this peak will appear at an m/z value corresponding to its molecular weight. The high isotopic purity of the sample (typically ≥ 98 atom % D) ensures that the peak at m/z 32.04 is the most abundant.[2][5][6] The presence of any peak at m/z 30 (corresponding to unlabeled formaldehyde, CH_2O) would indicate incomplete deuteration.

The use of stable isotope-labeled compounds like [¹³CD₂]-formaldehyde in conjunction with mass spectrometry allows for the differentiation between exogenous and endogenous formaldehyde in biological systems.[8]

Synthesis Overview

Formaldehyde-d₂ is a valuable reagent in chemical synthesis.[9] Several synthetic routes have been developed for its preparation. One notable method involves the lead tetraacetate cleavage of ethylene-d₄ glycol, which yields pure, polymeric formaldehyde-d₂. [9] Another approach is the hydrolysis of methylene-d₂ diacetate.[9] The deuterium content of the final product is typically over 98%, reflecting the isotopic purity of the starting deuterated materials. [6][9]

Visualization



Molecular Structure of Formaldehyde-d₂

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Caption: Molecular Structure of Formaldehyde-d2 (CD₂O).

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